

Essential Safety and Operational Guide for Handling 3-Carbamoylbenzoic Acid

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Compound of Interest

Compound Name: 3-Carbamoylbenzoic acid

Cat. No.: B1225966

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This guide provides immediate safety and logistical information for the handling and disposal of **3-Carbamoylbenzoic acid**, tailored for researchers, scientists, and drug development professionals. Following these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- Name: **3-Carbamoylbenzoic acid**
- Synonyms: 3-(Aminocarbonyl)benzoic acid, Isophthalamic acid, m-Carbamoylbenzoic Acid
- CAS Number: 4481-28-1
- Molecular Formula: C₈H₇NO₃
- Appearance: White to Off-White Solid

Hazard Identification and Personal Protective Equipment (PPE)

3-Carbamoylbenzoic acid is classified as harmful if swallowed, causes serious eye irritation, and may cause skin and respiratory irritation.[\[1\]](#)[\[2\]](#) Adherence to the following PPE guidelines is mandatory to minimize exposure risk.

Table 1: Personal Protective Equipment (PPE) for Handling **3-Carbamoylbenzoic Acid**

Protection Type	Required PPE	Specifications and Best Practices
Eye and Face Protection	Safety Goggles and Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[1] A face shield should be used in addition to goggles when there is a high risk of splashes. ^[3]
Hand Protection	Chemical-Resistant Gloves	Butyl rubber gloves are recommended for superior protection against corrosive chemicals. ^{[4][5]} Nitrile gloves may be suitable for incidental contact with weak acids but should be used with caution. ^[6] Always inspect gloves before use and wash hands after removal. ^[1]
Body Protection	Laboratory Coat or Coveralls	Wear a fire/flame resistant and impervious lab coat or coveralls. ^[1] Ensure clothing is fully buttoned or fastened.
Respiratory Protection	NIOSH-Approved Respirator	For handling powders and in the absence of adequate ventilation, use a NIOSH-approved N95 filtering facepiece respirator to protect against dust. ^[7] If heating or aerosolization is possible, a full-face respirator with a white-colored acid gas cartridge is recommended. ^[3]

Operational and Disposal Plans

Experimental Protocol: Safe Handling and Weighing

This protocol outlines the step-by-step procedure for safely handling and weighing solid **3-Carbamoylbenzoic acid**.

- Preparation:

- Ensure all required PPE is correctly worn.
- Verify that an emergency eyewash station and safety shower are accessible.
- Designate a specific area for handling the chemical, preferably within a fume hood or a well-ventilated space.[\[1\]](#)
- Assemble all necessary equipment (spatula, weighing paper/boat, container) before handling the chemical.

- Handling and Weighing:

- Minimize the creation of dust when handling the solid.[\[8\]](#)
- Use a dedicated spatula to transfer the required amount of **3-Carbamoylbenzoic acid** onto weighing paper or a weighing boat.
- Carefully transfer the weighed solid into the reaction vessel.
- If any solid is spilled, follow the emergency spill procedures outlined below.

- Post-Handling:

- Clean all equipment that has come into contact with the chemical.
- Dispose of any contaminated materials (e.g., weighing paper, gloves) in the designated chemical waste container.
- Wash hands thoroughly with soap and water after completing the task.[\[1\]](#)

Emergency Procedures: Accidental Exposure and Spills

Immediate and appropriate action is crucial in the event of an accident.

Table 2: First-Aid Measures for **3-Carbamoylbenzoic Acid** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[2] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, including under the eyelids.[2] Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[1]

Experimental Protocol: Small Chemical Spill Cleanup

This protocol is for small, incidental spills that can be safely managed by trained laboratory personnel. For large or dangerous spills, evacuate the area and contact emergency services.

- Alert and Assess:
 - Alert personnel in the immediate area of the spill.
 - Assess the extent of the spill and the associated hazards.

- Containment:
 - Wearing appropriate PPE, contain the spill by creating a dike around the edges with an absorbent, non-combustible material like vermiculite or cat litter.[9]
- Neutralization and Absorption:
 - For an acidic solid like **3-Carbamoylbenzoic acid**, cautiously neutralize the spill with soda ash or sodium bicarbonate.[9][10]
 - Once neutralized, absorb the material using spill pillows or other absorbent pads.[9]
- Cleanup and Decontamination:
 - Carefully sweep or scoop the absorbed and neutralized material into a designated chemical waste container.[2]
 - Clean the spill area with water and a detergent.
- Disposal:
 - Label the waste container as "Spill Debris involving **3-Carbamoylbenzoic acid**" and dispose of it as hazardous waste.[2]
 - Replenish the spill kit.

Disposal Plan

Proper disposal of **3-Carbamoylbenzoic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

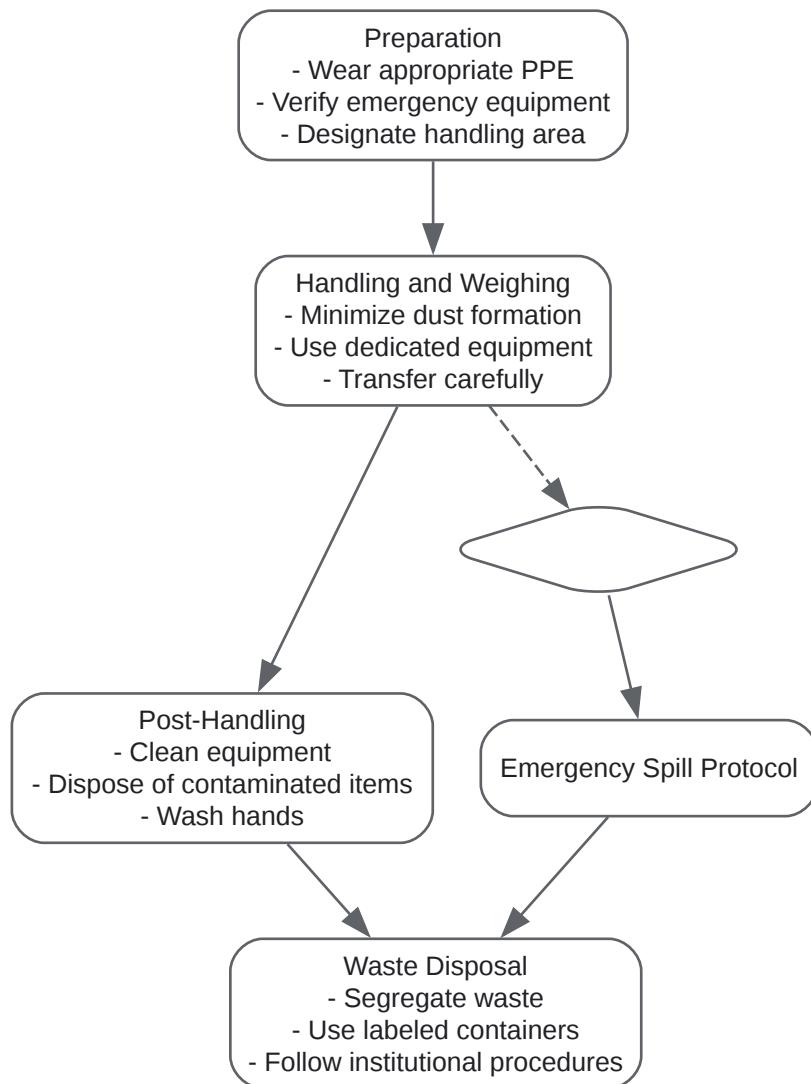
Experimental Protocol: Chemical and Container Disposal

- Waste Collection:
 - Collect all waste containing **3-Carbamoylbenzoic acid**, including contaminated consumables, in a clearly labeled, sealed, and chemically compatible container.

- Segregate acidic waste from other chemical waste streams, particularly bases, metals, and oxidizing materials.[11][12]
- Container Disposal:
 - For empty containers, triple rinse with a suitable solvent (e.g., water).[11][13]
 - Dispose of the rinsate as chemical waste.
 - After triple rinsing, deface or remove the original label and dispose of the container in the appropriate glass or plastic recycling bin.[14]
- Final Disposal:
 - Dispose of the hazardous waste container through your institution's designated hazardous waste management program.[8]
 - Ensure all local, state, and federal regulations for hazardous waste disposal are followed. [8]

Visual Workflow and Logical Relationships

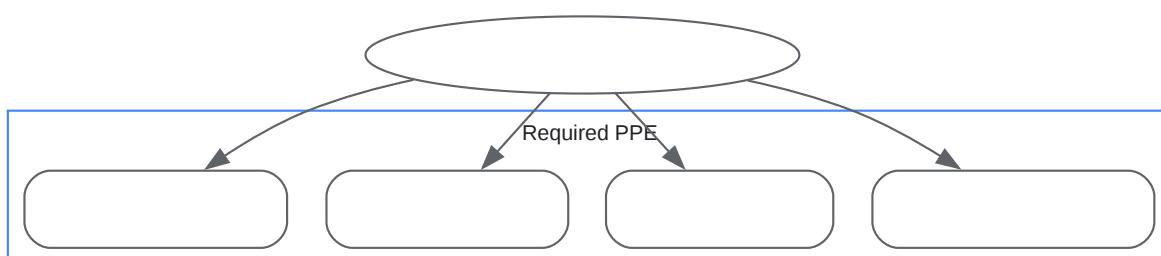
Diagram 1: Workflow for Safe Handling of **3-Carbamoylbenzoic Acid**



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Caption: Workflow for the safe handling of **3-Carbamoylbenzoic acid**.

Diagram 2: Personal Protective Equipment (PPE) Logic



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Caption: Mandatory PPE for handling **3-Carbamoylbenzoic acid**.

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